

# N-(2-chlorophenyl)-4-methoxybenzamide

## SMILES and InChIKey

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### Compound of Interest

Compound Name: *N-(2-chlorophenyl)-4-methoxybenzamide*

CAS No.: 7465-92-1

Cat. No.: B1607059

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Technical Monograph: Chemical Identity and Synthesis of **N-(2-chlorophenyl)-4-methoxybenzamide**

## Part 1: Chemical Identity & Informatics

Compound Overview **N-(2-chlorophenyl)-4-methoxybenzamide** is a lipophilic diaryl amide frequently utilized in medicinal chemistry as a structural scaffold for kinase inhibitors, transient receptor potential (TRP) channel modulators, and anti-inflammatory agents. It belongs to the benzamide class, characterized by a 4-methoxybenzoyl moiety coupled to an ortho-chlorinated aniline. The presence of the chlorine atom at the ortho position introduces significant steric bulk, influencing the rotational freedom of the amide bond and the molecule's binding affinity in hydrophobic pockets.

Chemical Identifiers

| Identifier Type     | Value                                                                                        |
|---------------------|----------------------------------------------------------------------------------------------|
| IUPAC Name          | N-(2-chlorophenyl)-4-methoxybenzamide                                                        |
| CAS Registry Number | 7465-92-1                                                                                    |
| Molecular Formula   | C <sub>14</sub> H <sub>12</sub> ClNO <sub>2</sub>                                            |
| Molecular Weight    | 261.70 g/mol                                                                                 |
| SMILES              | <chem>COc1ccc(C(=O)Nc2ccccc2Cl)cc1</chem>                                                    |
| InChI String        | InChI=1S/C14H12ClNO2/c1-18-11-7-5-10(6-8-11)14(17)16-13-9-3-2-4-12(13)15/h2-9H,1H3,(H,16,17) |
| InChIKey            | LFQSCWFLJHTTHZ-UHFFFAOYSA-N                                                                  |

## Part 2: Synthetic Architecture

**Reaction Logic & Retrosynthesis** The most robust synthetic route for **N-(2-chlorophenyl)-4-methoxybenzamide** is the Schotten-Baumann acylation. This involves the nucleophilic attack of 2-chloroaniline on 4-methoxybenzoyl chloride.

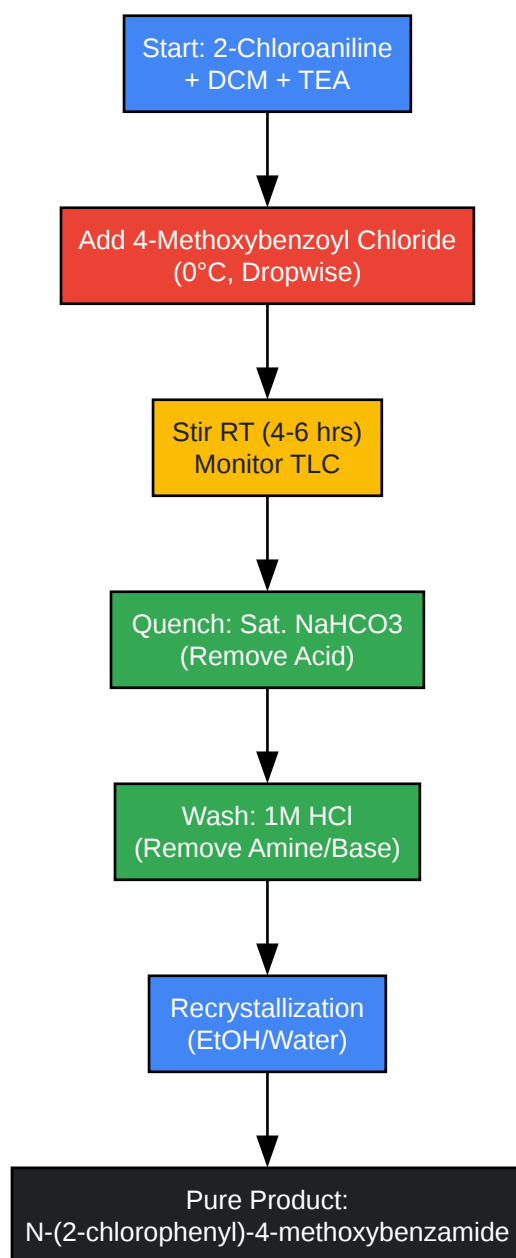
- **Critical Consideration:** The ortho-chlorine on the aniline creates steric hindrance and reduces the nucleophilicity of the amine nitrogen via inductive electron withdrawal. Therefore, the reaction requires an activated acylating agent (acid chloride) rather than a direct coupling with the carboxylic acid, and a non-nucleophilic base to scavenge the HCl byproduct.

Protocol: Acyl Chloride Coupling

- Reagents:
  - 2-Chloroaniline (1.0 equiv)
  - 4-Methoxybenzoyl chloride (1.1 equiv)
  - Triethylamine (TEA) or Pyridine (1.5 equiv)
  - Dichloromethane (DCM) [Anhydrous]

- Step-by-Step Methodology:
  - Preparation: In a flame-dried round-bottom flask under an inert atmosphere (Nitrogen or Argon), dissolve 2-chloroaniline (10 mmol) in anhydrous DCM (20 mL).
  - Base Addition: Add Triethylamine (15 mmol). Cool the mixture to 0°C using an ice bath to control the exotherm of the subsequent addition.
  - Acylation: Dropwise add a solution of 4-methoxybenzoyl chloride (11 mmol) in DCM (5 mL) over 15 minutes.
    - Why: Slow addition prevents localized overheating and minimizes di-acylation side products.
  - Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Solvent system: Hexane:EtOAc 3:1). The product typically appears as a new spot with a lower  $R_f$  than the starting aniline but higher than the acid.
  - Quench & Workup:
    - Quench with saturated  $\text{NaHCO}_3$  solution (removes unreacted acid chloride/acid).
    - Extract the organic layer.[\[1\]](#)
    - Wash with 1M HCl (removes unreacted aniline and TEA).
    - Wash with Brine, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate in vacuo.
  - Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel, Gradient 0–30% EtOAc in Hexanes).

Visual Workflow (DOT Diagram)



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Caption: Step-by-step synthetic workflow for the Schotten-Baumann acylation of 2-chloroaniline.

## Part 3: Physicochemical Profiling & Characterization

To ensure scientific integrity, the synthesized compound must be validated using the following self-consistent data points.

## Predicted Properties Table

| Property                              | Value / Range           | Significance                                                                                             |
|---------------------------------------|-------------------------|----------------------------------------------------------------------------------------------------------|
| LogP (Lipophilicity)                  | ~3.5 – 3.8              | High lipophilicity suggests good membrane permeability but potential solubility issues in aqueous media. |
| Topological Polar Surface Area (TPSA) | ~38 Å <sup>2</sup>      | Low TPSA indicates high potential for blood-brain barrier (BBB) penetration.                             |
| H-Bond Donors/Acceptors               | 1 Donor / 2 Acceptors   | Classic drug-like profile (Lipinski compliant).                                                          |
| Melting Point                         | 130 – 140°C (Predicted) | Sharp melting point range indicates high purity.                                                         |

## Spectroscopic Validation (NMR Signatures)

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 400 MHz):
  - δ 3.83 (s, 3H): Distinct singlet for the Methoxy (-OCH<sub>3</sub>) group.
  - δ 9.5–10.0 (s, 1H): Broad singlet for the Amide (-NH-) proton. Downfield shift due to hydrogen bonding and electron withdrawal by the carbonyl.
  - δ 7.0–8.0 (m, 8H): Aromatic region. Look for the AA'BB' system of the 4-methoxy ring and the complex multiplet of the ortho-substituted chloro-ring.

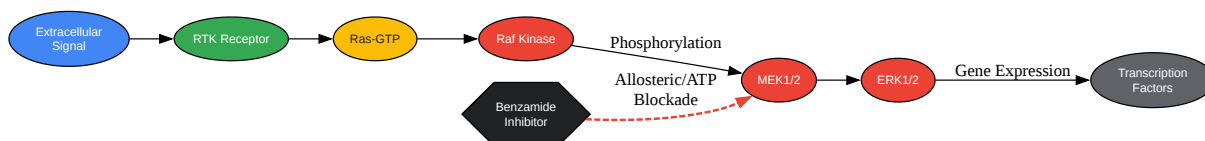
## Part 4: Biological Context & Applications[6][8][9]

Scaffold Utility While **N-(2-chlorophenyl)-4-methoxybenzamide** is often used as a chemical intermediate, its structure is a "privileged scaffold" in drug discovery.

- Kinase Inhibition: The benzamide core mimics the adenine ring of ATP, allowing it to bind to the hinge region of kinases. The ortho-chloro group often occupies a hydrophobic pocket (e.g., the "gatekeeper" region), improving selectivity.

- TRP Channel Modulation: Analogs of this compound are investigated as antagonists for TRPV1 or TRPM8 channels, relevant in pain management.
- Anti-inflammatory Pathways: Structurally similar to salicylamides (e.g., Niclosamide), these compounds can uncouple oxidative phosphorylation or inhibit NF- $\kappa$ B signaling.

Signaling Pathway Hypothesis (Graphviz) The following diagram illustrates how a benzamide-based inhibitor might interact within a generic kinase signaling cascade (e.g., MAPK/ERK).



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Caption: Hypothetical mechanism of action where the benzamide scaffold inhibits downstream kinase signaling (e.g., MEK/ERK).

## Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 24896468 (Related: 4-Methoxybenzamide). Retrieved from [\[Link\]](#)
- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience. (Standard reference for Schotten-Baumann acylation mechanisms).

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## Sources

- [1. RU2414462C1 - Method for preparing 4-chlor-n-\(2-morpholinoethyl\)benzamide - Google Patents \[patents.google.com\]](#)
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